

cross-validation of experimental results for 3,5-Dichloro-2-methylthioanisole

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Compound of Interest

Compound Name: 3,5-Dichloro-2-methylthioanisole

Cat. No.: B1458766

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Comparative Analysis of 3,5-Dichloro-2-methylthioanisole: An Evidence-Based Guide

Introduction

3,5-Dichloro-2-methylthioanisole is a chlorinated aromatic organic compound. This guide aims to provide a comparative analysis of its performance based on available experimental data. However, a comprehensive search of scientific literature and chemical databases reveals a significant lack of published experimental data specifically for **3,5-Dichloro-2-methylthioanisole**. Therefore, a direct cross-validation and comparison with alternative compounds, supported by detailed experimental protocols, is not feasible at this time.

This guide will instead provide a comparative framework based on the known properties and activities of structurally related compounds, such as chlorinated thioanisoles and other dichlorinated aromatic derivatives. This approach allows for a predictive analysis of the potential behavior of **3,5-Dichloro-2-methylthioanisole** and highlights areas for future experimental investigation.

Physicochemical Properties of Structurally Related Compounds

To infer the potential characteristics of **3,5-Dichloro-2-methylthioanisole**, we can examine the properties of similar molecules. The following table summarizes key physicochemical data for related chlorinated and thioanisole compounds.

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Reference
Thioanisole	C ₇ H ₈ S	124.21	188	-15	[Generic Data]
3,5-Dichlorothioanisole	C ₇ H ₆ Cl ₂ S	193.09	262-263	170-171	[Generic Data]
3,5-Dichloroaniline	C ₆ H ₅ Cl ₂ N	162.02	260	50-52	[Generic Data]
3,5-Dichlorotoluene	C ₇ H ₆ Cl ₂	161.03	201-202	25-26	[Generic Data]

This data is compiled from publicly available chemical databases and serves as a reference for structurally similar compounds.

Anticipated Biological Activity and Comparison

While no specific biological data exists for **3,5-Dichloro-2-methylthioanisole**, the presence of the dichlorinated phenyl group suggests potential for biological activity, as many chlorinated aromatic compounds exhibit fungicidal, herbicidal, or other pesticidal properties. For instance, 3,5-dichloroaniline is a known intermediate in the synthesis of fungicides like vinclozolin and iprodione.

Comparison with Alternatives:

A meaningful comparison with alternative compounds would require experimental data on parameters such as:

- Fungicidal Efficacy: Minimum Inhibitory Concentration (MIC) against various fungal strains.
- Herbicidal Activity: IC₅₀ values for inhibition of plant growth.

- Cytotoxicity: LD₅₀ or CC₅₀ values in relevant cell lines.
- Mechanism of Action: Identification of specific cellular targets or signaling pathways.

Without such data for the target compound, a direct comparison is speculative.

Experimental Protocols

To facilitate future research and enable a proper comparison, the following are generalized protocols for key experiments that would be necessary to characterize the biological activity of **3,5-Dichloro-2-methylthioanisole**.

1. Antifungal Susceptibility Testing (Broth Microdilution Assay)

- Objective: To determine the Minimum Inhibitory Concentration (MIC) of the compound against a panel of pathogenic fungi.
- Methodology:
 - Prepare a stock solution of **3,5-Dichloro-2-methylthioanisole** in a suitable solvent (e.g., DMSO).
 - Perform serial two-fold dilutions of the compound in a 96-well microtiter plate containing a fungal growth medium (e.g., RPMI-1640).
 - Inoculate each well with a standardized suspension of fungal cells.
 - Include positive (fungi without compound) and negative (medium only) controls.
 - Incubate the plates at an appropriate temperature for 24-48 hours.
 - The MIC is determined as the lowest concentration of the compound that visibly inhibits fungal growth.

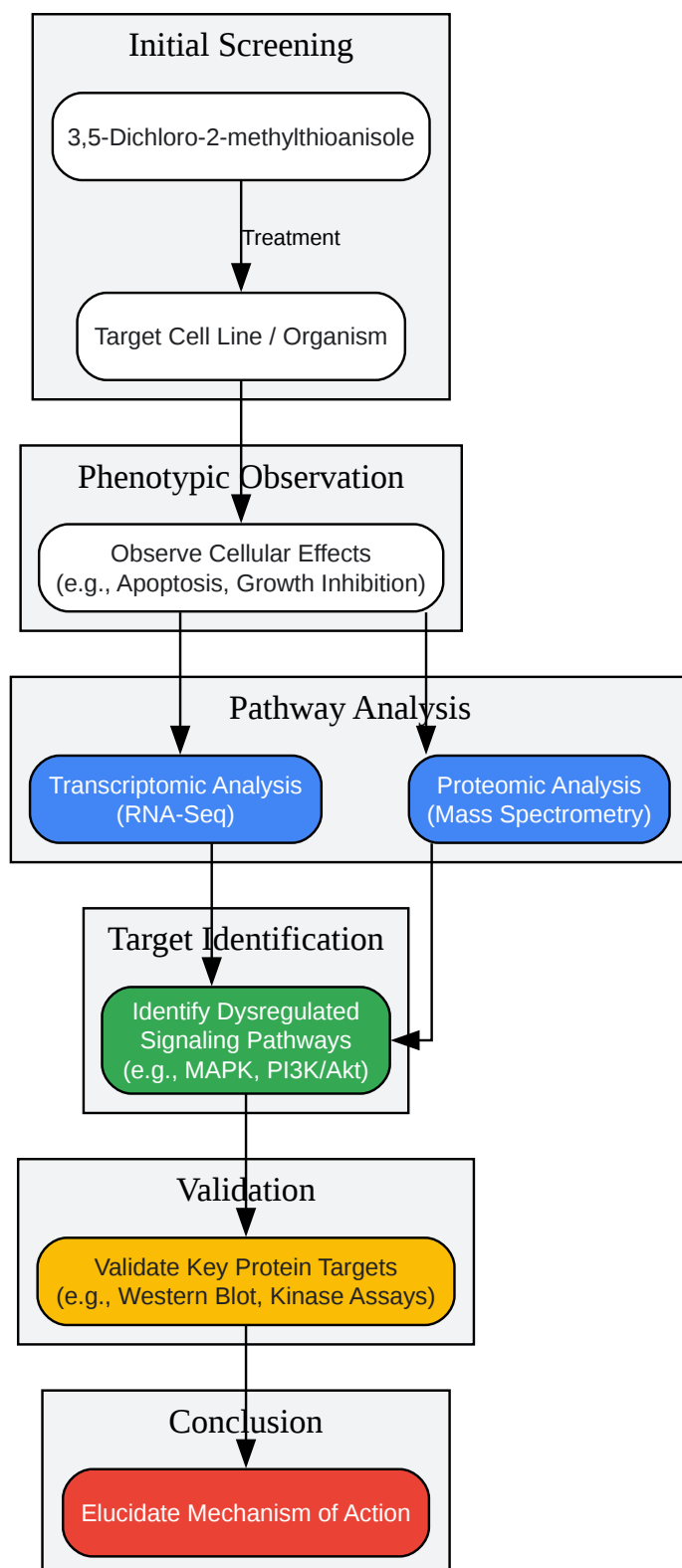
2. In Vitro Cytotoxicity Assay (MTT Assay)

- Objective: To assess the cytotoxic effect of the compound on a mammalian cell line.

- Methodology:
 - Seed a 96-well plate with a specific density of cells and allow them to adhere overnight.
 - Treat the cells with various concentrations of **3,5-Dichloro-2-methylthioanisole** for a defined period (e.g., 24, 48, or 72 hours).
 - Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.
 - Solubilize the formazan crystals with a suitable solvent (e.g., DMSO or isopropanol).
 - Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
 - Calculate the percentage of cell viability relative to untreated control cells to determine the IC₅₀ value.

Potential Signaling Pathways

Given that many chlorinated aromatic compounds exert their effects by disrupting cellular signaling, a hypothetical workflow for investigating the mechanism of action of **3,5-Dichloro-2-methylthioanisole** is presented below.



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Caption: Hypothetical workflow for elucidating the signaling pathways affected by **3,5-Dichloro-2-methylthioanisole**.

Conclusion

The current body of scientific literature lacks specific experimental data on **3,5-Dichloro-2-methylthioanisole**, making a direct and evidence-based comparison with other compounds impossible. This guide has provided a framework for understanding its potential properties based on structurally similar molecules and has outlined the necessary experimental protocols to generate the data required for a thorough comparative analysis. Future research is essential to characterize the physicochemical and biological properties of this compound to determine its potential applications and to place it in a comparative context with existing chemical entities.

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